

gas chromatography methods for argon determination in water

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Compound of Interest

Compound Name: Argon-water

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An Application Note for the Determination of Dissolved Argon in Water by Headspace Gas Chromatography with Thermal Conductivity Detection

Introduction

Argon, a noble gas, is a common component of dissolved gases in water. Its concentration is of significant interest in various scientific fields, including groundwater dating, paleoclimate studies, and for understanding biogeochemical processes in aquatic environments. This application note details a robust and sensitive method for the quantitative determination of dissolved argon in water samples using headspace gas chromatography with a thermal conductivity detector (GC-TCD).

A primary challenge in the gas chromatographic analysis of argon is its co-elution with oxygen on many common column packings. To address this, the described method incorporates an in-line nickel oxide (NiO) catalyst to selectively remove oxygen from the sample gas stream prior to chromatographic separation, allowing for accurate and precise quantification of argon.

Principle

This method utilizes the principle of headspace gas analysis. A water sample is collected in a sealed vial, and a headspace is created by displacing a known volume of water with an inert gas. The vial is then equilibrated, allowing the dissolved argon to partition between the aqueous and gaseous phases. A sample of the headspace gas is injected into a gas chromatograph. The sample first passes through a heated NiO catalyst, where oxygen is

scrubbed from the gas stream. The remaining gases are then separated on a Molecular Sieve 5A column, and the argon is detected by a thermal conductivity detector. Quantification is achieved by comparing the argon peak area to a calibration curve prepared from standards of known argon concentrations.

Experimental Protocols

Sample Collection and Preservation

Proper sample collection is critical to prevent the loss of dissolved gases.

- Materials: 40 mL borosilicate glass vials with screw caps and PTFE-faced silicone septa.
- Procedure:
 - Collect water samples gently, allowing the water to flow down the side of the vial to minimize turbulence and bubble formation.
 - Fill the vial completely, leaving no headspace.
 - Tightly cap the vial, ensuring no air bubbles are trapped inside.
 - If samples cannot be analyzed immediately, store them at 4°C. The holding time should be minimized, preferably analyzing within 24 hours.

Preparation of NiO Catalyst

A nickel oxide (NiO) catalyst is used to remove oxygen from the sample.

- Materials: Nickel(II) nitrate hexahydrate, deionized water, furnace.
- Procedure:
 - Dissolve Nickel(II) nitrate hexahydrate in deionized water to create a saturated solution.
 - Impregnate a suitable support material (e.g., silica gel) with the nickel nitrate solution.
 - Dry the impregnated support at 120°C for 2 hours.

- Calcine the dried material in a furnace at 400-500°C for 4 hours to decompose the nitrate to nickel oxide.
- Pack the prepared NiO catalyst into a stainless steel tube (e.g., 1/8" OD) of a suitable length to be installed in the GC system.

Headspace Sample Preparation

- Materials: Gas-tight syringe, high-purity helium or nitrogen gas.
- Procedure:
 - Allow the collected water sample to equilibrate to room temperature and record the temperature.
 - Invert the sample vial.
 - Using a gas-tight syringe, inject a known volume of high-purity helium or nitrogen into the vial while simultaneously displacing an equal volume of water. A common approach is to create a 10% headspace (e.g., displace 4 mL of water from a 40 mL vial).
 - Shake the vial vigorously for a minimum of 5 minutes to ensure the dissolved argon reaches equilibrium between the water and headspace.

Calibration Standards Preparation

Calibration standards are prepared by creating argon-saturated water and performing serial dilutions.

- Materials: Deionized water, high-purity argon gas, gas-tight syringes, volumetric flasks.
- Procedure:
 - Prepare argon-saturated water by bubbling high-purity argon through deionized water at a known temperature (e.g., 20°C) for at least 30 minutes.
 - Prepare a series of calibration standards by making volumetric dilutions of the argon-saturated water with deionized water.

- Prepare headspace vials for each calibration standard following the same procedure as for the samples.

Gas Chromatography Analysis

- Instrumentation: A gas chromatograph equipped with a gas sampling valve, a heated in-line catalyst, and a thermal conductivity detector.
- GC Parameters:

Parameter	Value
Column	Molecular Sieve 5A, 30 m x 0.53 mm I.D.
Carrier Gas	Hydrogen or Helium
Carrier Gas Flow Rate	10 - 30 mL/min
Injector Temperature	120°C
NiO Catalyst Temperature	150°C
Oven Temperature	Isothermal at 40°C - 80°C
Detector	Thermal Conductivity Detector (TCD)
Detector Temperature	150°C
Injection Volume	100 - 500 µL of headspace

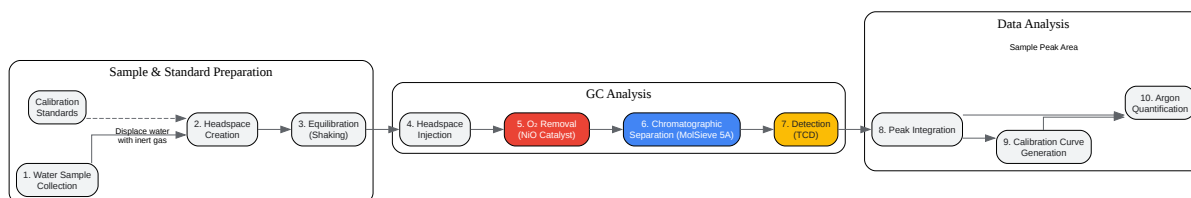
Data Presentation

Quantitative Data Summary

The following table summarizes the expected quantitative performance of the method.

Parameter	Value	Reference
Typical Argon Concentration in Groundwater	0.3 - 0.8 mg/L	[1]
Method Detection Limit (MDL)	~0.003 mg/L	[1]
Detection Limit (as mass)	2×10^{-6} g	[2]
Precision	± 0.003 mg/L	[1]
Linearity (R^2)	> 0.999	Assumed based on similar methods

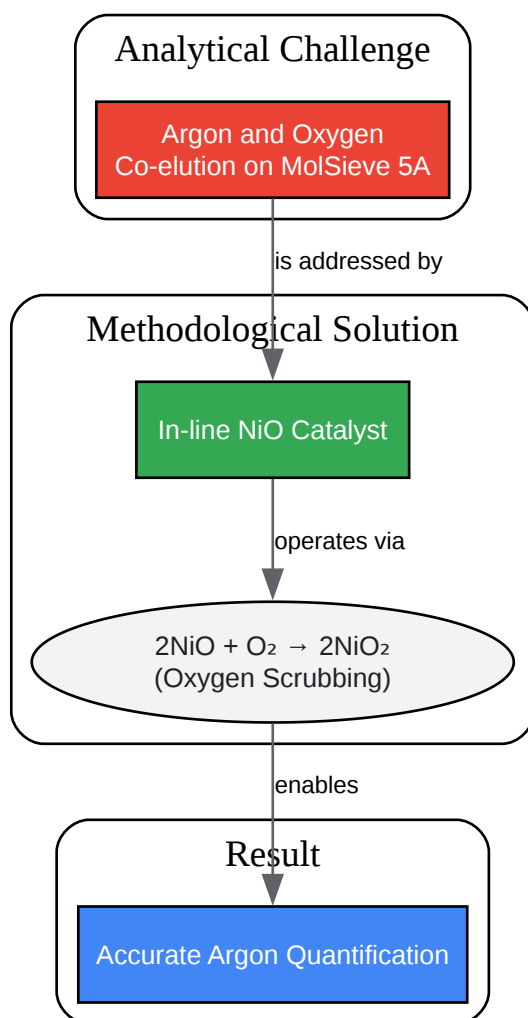
Experimental Workflow Diagram



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Caption: Experimental workflow for argon determination in water.

Logical Relationship Diagram



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Caption: Overcoming the Ar/O₂ co-elution challenge.

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References

- 1. USGS Groundwater Dating Lab [water.usgs.gov]
- 2. researchgate.net [researchgate.net]

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